

Measuring Allopregnane-3 β ,20 α -diol in Plasma: Application Notes and Protocols

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Compound of Interest

Compound Name: *Allopregnane-3beta,20alpha-diol*

Cat. No.: *B045233*

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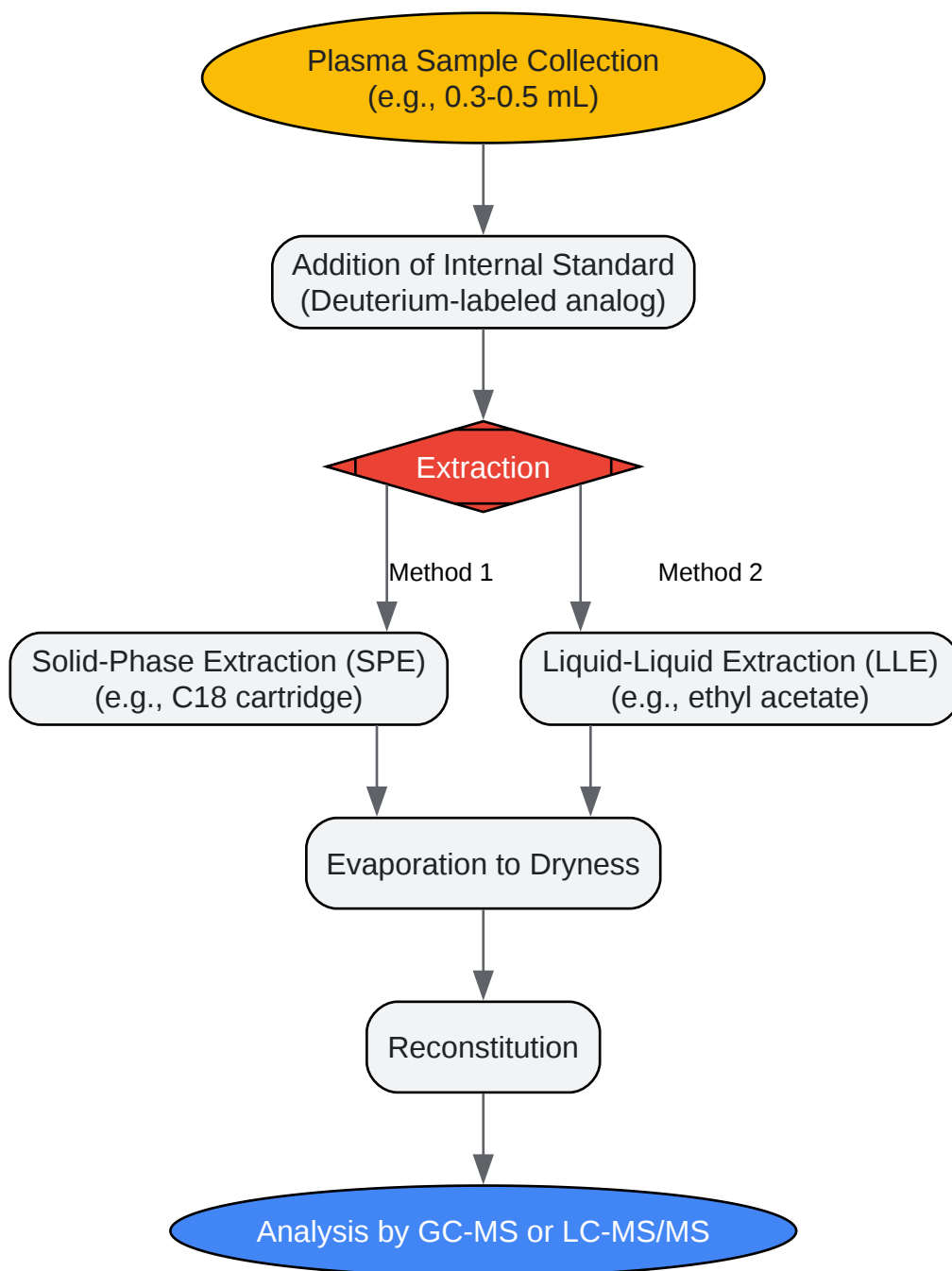
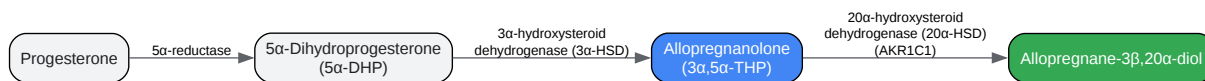
For Researchers, Scientists, and Drug Development Professionals

Introduction

Allopregnane-3 β ,20 α -diol is a metabolite of allopregnanolone, a potent neurosteroid known for its modulation of the γ -aminobutyric acid type A (GABA-A) receptor. Accurate quantification of Allopregnane-3 β ,20 α -diol in plasma is crucial for understanding its physiological and pathological roles, as well as for the development of therapeutics targeting neurosteroid pathways. This document provides detailed application notes and protocols for the measurement of Allopregnane-3 β ,20 α -diol in plasma samples using advanced mass spectrometry techniques.

Metabolic Pathway of Allopregnanolone

Allopregnanolone is synthesized from progesterone and is subsequently metabolized to Allopregnane-3 β ,20 α -diol. This metabolic conversion is a critical step in the neurosteroid pathway.



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